

Application Notes and Protocols: 1,3,5-Benzenetrimethanol as a Trifunctional Crosslinking Agent

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Compound of Interest

Compound Name: 1,3,5-Benzenetrimethanol

Cat. No.: B1273297

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Introduction

1,3,5-Benzenetrimethanol is a versatile, C_3 -symmetric aromatic compound with three primary hydroxyl groups.[1] This trifunctional nature makes it an effective crosslinking agent for creating three-dimensional polymer networks. Its incorporation into polymer structures can significantly enhance thermal stability, mechanical properties, and flame retardancy.[2] These application notes provide detailed protocols for utilizing **1,3,5-Benzenetrimethanol** as a crosslinking agent in various polymer systems and for characterizing the resulting materials.

Physicochemical Properties of 1,3,5-Benzenetrimethanol

A summary of the key physicochemical properties of **1,3,5-Benzenetrimethanol** is provided in the table below.

Property	Value	Reference
Chemical Formula	C ₉ H ₁₂ O ₃	[3]
Molecular Weight	168.19 g/mol	[3]
Appearance	White to off-white solid	[2]
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water.	[2]
Melting Point	76.0 to 80.0 °C	

Applications in Polymer Crosslinking

The three primary alcohol groups of **1,3,5-Benzenetrimethanol** are readily available for various chemical reactions, including esterification and etherification, making it a valuable intermediate for creating cross-linked networks in polymers such as epoxy resins and polyurethanes.[1]

Epoxy Resin Crosslinking

1,3,5-Benzenetrimethanol can be used as a curing agent or co-curing agent for epoxy resins, where its hydroxyl groups react with the epoxide rings. This reaction creates a rigid, three-dimensional network, often leading to improved thermal stability and flame retardancy.

Experimental Protocol: Crosslinking of Bisphenol A Epoxy Resin

This protocol describes the crosslinking of a standard Bisphenol A diglycidyl ether (DGEBA) epoxy resin using **1,3,5-Benzenetrimethanol**.

Materials:

- Bisphenol A diglycidyl ether (DGEBA) epoxy resin
- 1,3,5-Benzenetrimethanol**
- Curing catalyst (e.g., a tertiary amine like 2,4,6-Tris(dimethylaminomethyl)phenol)

- Solvent (e.g., acetone or cyclopentanone, if required for viscosity reduction)
- Mold for casting specimens

Procedure:

- Preparation of Resin Mixture: In a suitable container, preheat the DGEBA epoxy resin to a temperature that reduces its viscosity (e.g., 60-80 °C).
- Addition of Crosslinker: Add the desired amount of **1,3,5-Benzenetrimethanol** to the heated epoxy resin. The stoichiometric ratio of hydroxyl groups to epoxy groups will determine the crosslinking density.
- Homogenization: Stir the mixture mechanically until the **1,3,5-Benzenetrimethanol** is completely dissolved and the mixture is homogeneous.
- Catalyst Addition: Add the curing catalyst to the mixture and stir thoroughly for a few minutes.
- Degassing: Place the mixture in a vacuum oven to remove any entrapped air bubbles.
- Casting: Pour the degassed mixture into a preheated mold.
- Curing: Cure the cast resin in an oven following a specific curing schedule (e.g., initial cure at a lower temperature followed by a post-cure at a higher temperature to ensure complete reaction).
- Demolding and Characterization: Once the curing is complete and the mold has cooled to room temperature, demold the crosslinked epoxy resin specimens for subsequent characterization.

Data Presentation: Mechanical and Thermal Properties of Crosslinked Epoxy Resin

The following table templates should be populated with experimental data to evaluate the effect of **1,3,5-Benzenetrimethanol** concentration on the properties of the crosslinked epoxy resin.

Table 1: Effect of **1,3,5-Benzenetrimethanol** Concentration on Mechanical Properties

Sample ID	1,3,5-Benzenetrimethanol (wt%)	Tensile Strength (MPa)	Young's Modulus (GPa)	Elongation at Break (%)
EP-BTM-0	0			
EP-BTM-5	5			
EP-BTM-10	10			
EP-BTM-15	15			

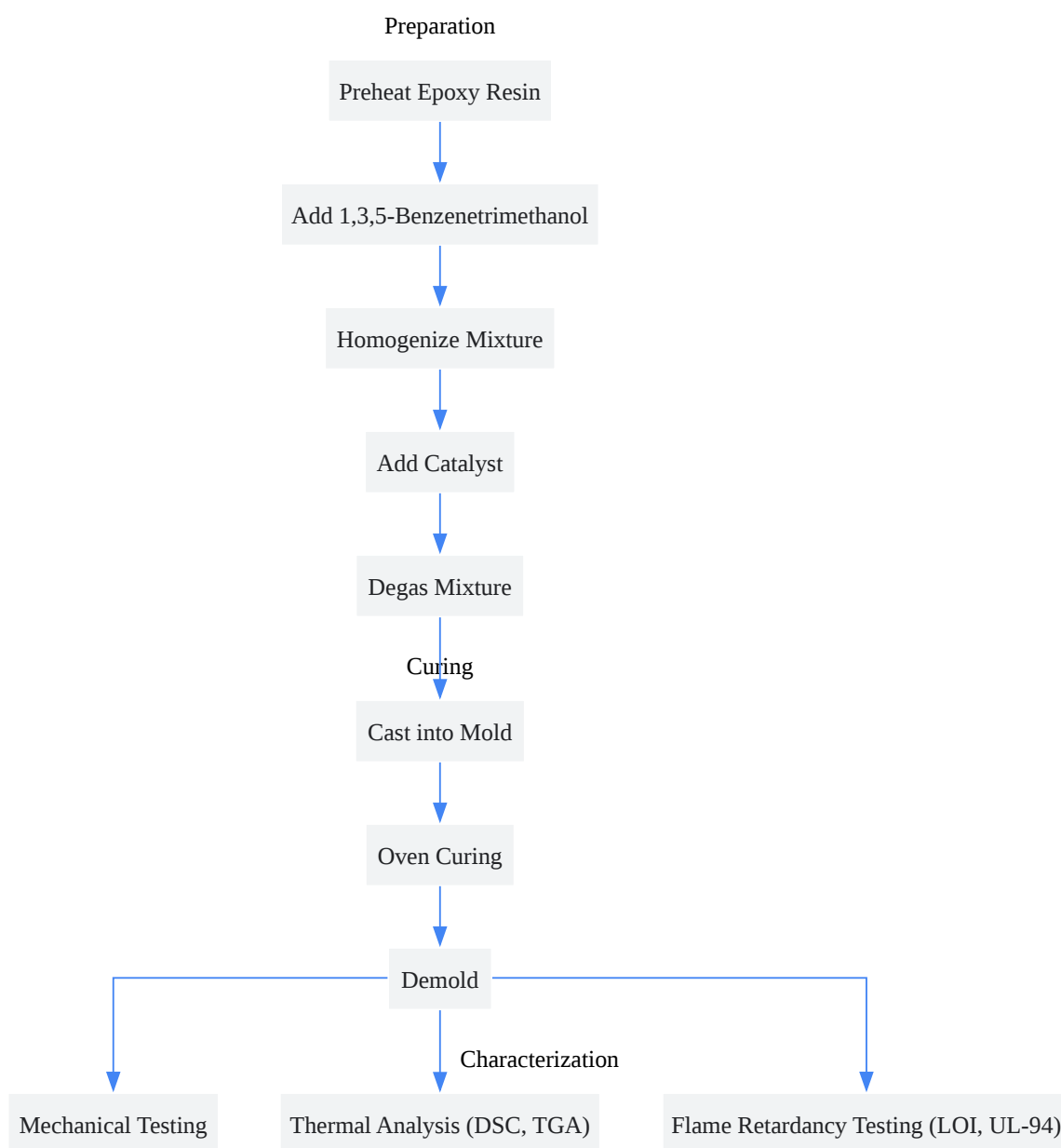
Table 2: Effect of **1,3,5-Benzenetrimethanol** Concentration on Thermal Properties

Sample ID	1,3,5-Benzenetrimethanol (wt%)	Glass Transition Temperature (Tg, °C)	Decomposition Temperature (TGA, °C)
EP-BTM-0	0		
EP-BTM-5	5		
EP-BTM-10	10		
EP-BTM-15	15		

Table 3: Flame Retardancy of Epoxy Resins Crosslinked with **1,3,5-Benzenetrimethanol**

Sample ID	1,3,5-Benzenetrimethanol (wt%)	Limiting Oxygen Index (LOI, %)	UL-94 Rating
EP-BTM-0	0		
EP-BTM-5	5		
EP-BTM-10	10		
EP-BTM-15	15		

Workflow for Epoxy Resin Crosslinking and Characterization

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Caption: Workflow for epoxy resin crosslinking and characterization.

Polyurethane Crosslinking

In polyurethane systems, **1,3,5-Benzenetrimethanol** can act as a polyol component. Its three hydroxyl groups react with isocyanate groups to form urethane linkages, contributing to the formation of a crosslinked network.

Experimental Protocol: Synthesis of Crosslinked Polyurethane

This protocol outlines a general procedure for synthesizing a crosslinked polyurethane elastomer using **1,3,5-Benzenetrimethanol**.

Materials:

- Polyol (e.g., Poly(tetramethylene ether) glycol - PTMEG)
- Diisocyanate (e.g., Methylene diphenyl diisocyanate - MDI)
- **1,3,5-Benzenetrimethanol** (crosslinker)
- Chain extender (e.g., 1,4-Butanediol)
- Catalyst (e.g., Dibutyltin dilaurate - DBTDL)
- Anhydrous solvent (e.g., Tetrahydrofuran - THF)

Procedure:

- **Polyol and Crosslinker Dissolution:** In a reaction vessel under an inert atmosphere, dissolve the polyol and **1,3,5-Benzenetrimethanol** in the anhydrous solvent.
- **Isocyanate Addition:** Add the diisocyanate to the mixture and stir at a controlled temperature (e.g., 60-70 °C) to form a prepolymer.
- **Chain Extender and Catalyst Addition:** In a separate step, add the chain extender and a catalytic amount of DBTDL to the prepolymer solution.

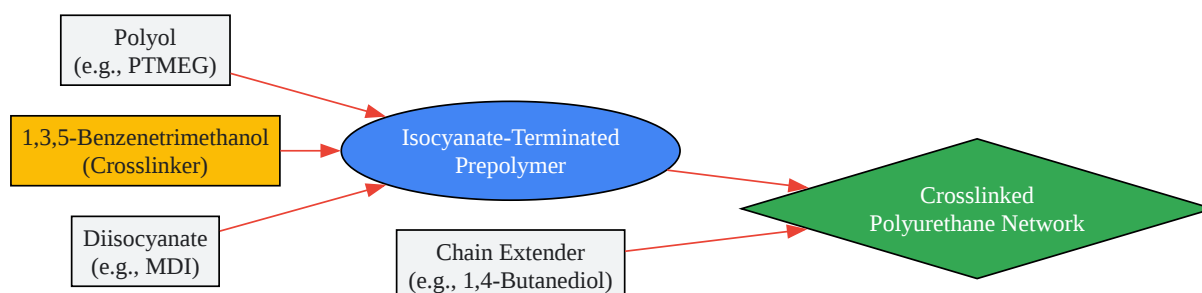
- **Casting and Curing:** Pour the reaction mixture into a mold and cure at an elevated temperature until a solid elastomer is formed.
- **Post-Curing:** Post-cure the elastomer at a higher temperature to ensure complete reaction of all functional groups.
- **Characterization:** After cooling, the crosslinked polyurethane can be subjected to characterization tests.

Data Presentation: Properties of Crosslinked Polyurethane

Table 4: Effect of **1,3,5-Benzenetrimethanol** on Polyurethane Mechanical Properties

Sample ID	1,3,5-Benzenetrimethanol (mol% of total polyol)	Tensile Strength (MPa)	Elongation at Break (%)	Shore A Hardness
PU-BTM-0	0			
PU-BTM-1	1			
PU-BTM-2	2			
PU-BTM-5	5			

Logical Relationship in Polyurethane Crosslinking



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Caption: Formation of a crosslinked polyurethane network.

Characterization of Crosslinked Polymers

Gel Fraction Determination

The gel fraction is a measure of the insoluble portion of the crosslinked polymer and indicates the extent of the crosslinking reaction.

Protocol for Gel Fraction Measurement

- **Sample Preparation:** Accurately weigh a sample of the crosslinked polymer (W_{initial}).
- **Solvent Extraction:** Place the sample in a suitable solvent (e.g., toluene for polyurethanes, acetone for epoxy resins) and allow it to swell for a specified period (e.g., 24-48 hours) at a constant temperature.
- **Drying:** Remove the swollen sample from the solvent and dry it in a vacuum oven at an elevated temperature until a constant weight is achieved (W_{final}).
- **Calculation:** The gel fraction is calculated using the following formula: $\text{Gel Fraction (\%)} = (W_{\text{final}} / W_{\text{initial}}) \times 100$

Swelling Ratio Measurement

The swelling ratio provides information about the crosslink density of the polymer network. A lower swelling ratio generally indicates a higher degree of crosslinking.

Protocol for Swelling Ratio Measurement

- **Dry Weight:** Accurately weigh a dry sample of the crosslinked polymer (W_{dry}).
- **Immersion:** Immerse the sample in a suitable solvent at a constant temperature.
- **Swollen Weight:** At regular intervals, remove the sample, blot the surface to remove excess solvent, and weigh it (W_{swollen}). Continue until the weight becomes constant, indicating equilibrium swelling.

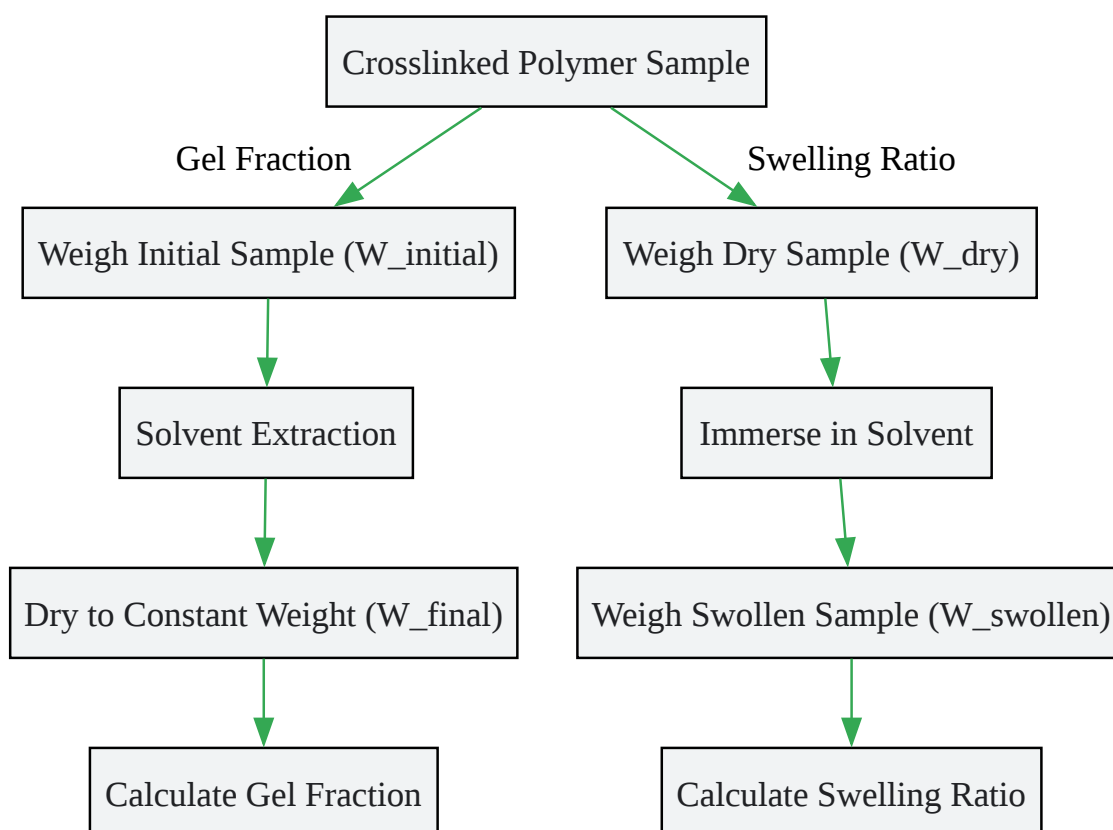
- Calculation: The swelling ratio (Q) is calculated as: $Q = (W_{\text{swollen}} - W_{\text{dry}}) / W_{\text{dry}}$

Data Presentation: Gel Fraction and Swelling Ratio

Table 5: Gel Fraction and Swelling Ratio as a Function of Crosslinker Concentration

Sample ID	1,3,5-Benzenetrimethano I (wt% or mol%)	Gel Fraction (%)	Equilibrium Swelling Ratio (Q)
Polymer-BTM-X	X		
Polymer-BTM-Y	Y		
Polymer-BTM-Z	Z		

Experimental Workflow for Characterization



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Caption: Workflow for gel fraction and swelling ratio determination.

Conclusion

1,3,5-Benzenetrimethanol is a valuable trifunctional crosslinking agent that can be employed to enhance the properties of various polymers. The protocols provided herein offer a starting point for researchers to explore its use in their specific applications. The systematic collection of quantitative data, as outlined in the provided table templates, will be crucial for understanding the structure-property relationships in these crosslinked materials.

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